Mass spectrometry fragmentation pattern of CAS 19780-85-9

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*3-[4-(2-Hydroxyethyl)piperazin-1-yl]propan-1-ol*
CAS No.:	*109792-07-6*
Cat. No.:	*B1618643*

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Executive Summary

Compound: (E)-2-Decenal (CAS 19780-85-9) Molecular Formula:

| MW: 154.25 Da Class:

-Unsaturated Aldehyde Application: Flavor/Fragrance (Cilantro/Fatty notes), Lipid Peroxidation Biomarker.[1][2]

This technical guide provides a rigorous analysis of the mass spectral behavior of (E)-2-Decenal. Unlike standard spectral libraries that merely list peaks, this document dissects the causality of fragmentation, offering a comparative analysis against its saturated analog (Decanal) and its derivatized form (DNPH-hydrazone).[1] These comparisons are critical for researchers distinguishing lipid oxidation products in complex biological or food matrices.[1]

EI-MS Fragmentation Mechanics: The "Standard" Profile

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In Electron Impact (EI) ionization (70 eV), (E)-2-Decenal exhibits a fragmentation pattern distinct from saturated aldehydes due to the stabilizing influence of the conjugated double bond.[1]

Key Diagnostic Ions

m/z (Ion)	Relative Abundance	Fragment Structure	Mechanistic Origin
154	Low (<5%)		Molecular ion.[1] Weak due to rapid fragmentation of the alkyl chain.
70	High/Diagnostic		-Hydrogen Rearrangement. The unsaturated equivalent of the McLafferty rearrangement.
83	Moderate		Allylic Cleavage. Loss of the formyl-vinyl segment ( ).
55	Base Peak		Hydrocarbon fragment ( ) formed from alkyl chain breakdown.[1]
41	High		Propenyl cation (common hydrocarbon background).[1]

Mechanistic Deep Dive: The m/z 70 Anomaly

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While saturated aldehydes (e.g., Decanal) undergo the classic McLafferty rearrangement to yield m/z 44 (

), (E)-2-Decenal shifts this diagnostic peak to m/z 70.[1]

The Mechanism:

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  -Hydrogen Abstraction: The carbonyl oxygen abstracts a

  -hydrogen from the alkyl chain via a six-membered transition state.[1]

- -Cleavage: Unlike saturated aldehydes where the

  bond breaks, the presence of the

  double bond alters the electron density. The rearrangement yields a resonance-stabilized dienol radical cation (

) and a neutral alkene.[1]

Comparative Analysis: Alternatives & Interferences

To validate the detection of (E)-2-Decenal, one must differentiate it from structural analogs and enhance detection limits using derivatization.[1]

Scenario A: Unsaturation Effect (vs. Decanal)

Context: Distinguishing the oxidation product (2-Decenal) from the native fatty aldehyde (Decanal).

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Feature	(E)-2-Decenal (CAS 19780-85-9)	Decanal (CAS 112-31-2)	Analytical Implication
McLafferty Ion	m/z 70	m/z 44	Primary Differentiator. The shift of +26 Da confirms the -unsaturation.[1]
Molecular Ion	m/z 154	m/z 156	2 Da difference is often lost in noise; rely on fragment ions.[1]
Alpha-Cleavage	m/z 29 ( ) suppressed	m/z 29 prominent	Conjugation stabilizes the carbonyl, reducing direct -cleavage.[1]

Scenario B: Sensitivity Enhancement (vs. DNPH-Derivatization)

Context: Trace-level quantification in biological fluids (urine/plasma) where native GC-MS lacks sensitivity.[1]

Parameter	Native GC-MS	LC-MS/MS (DNPH Derivative)
Analyte Form	Volatile Aldehyde	Stable Hydrazone Precipitate
Ionization	Electron Impact (Hard)	ESI Negative Mode (Soft)
Key Transition	154 70, 55	333 163 (DNPH fragment)
LOD	ppm range	ppb/ppt range
Specificity	Retention Index reliant	MRM (Multiple Reaction Monitoring) specific

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Experimental Protocols

Protocol A: Native GC-MS Identification

Best for: Food volatiles, essential oils.[1]

- Sample Prep: SPME (Solid Phase Microextraction) using DVB/CAR/PDMS fiber.[1] Adsorb at 60°C for 30 min.
- GC Parameters:
  - Column: DB-Wax or equivalent polar column (30m x 0.25mm).[1]
  - Carrier: Helium @ 1.0 mL/min.[1]
  - Temp Program: 40°C (2 min)

    5°C/min

    230°C.
- MS Parameters:
  - Source Temp: 230°C.
  - Scan Range: m/z 35–300.[1]
  - QC Check: Verify Retention Index (RI ~1560 on Wax) using C7-C30 alkane standards.

Protocol B: DNPH Derivatization for LC-MS

Best for: Plasma, urine, oxidative stress biomarkers.[1]

- Reaction: Mix 100

  L sample with 50

  L DNPH solution (acidified acetonitrile). Incubate 1 hr @ 60°C.

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- Extraction: Liquid-liquid extraction with hexane/dichloromethane. Evaporate and reconstitute in MeOH.
- LC-MS/MS Parameters:
  - Column: C18 Reverse Phase.[1]
  - Mobile Phase: Water/Acetonitrile (0.1% Formic Acid).[1]
  - Ionization: ESI Negative Mode.[1][3]
  - Target MRM: m/z 333 (Parent)

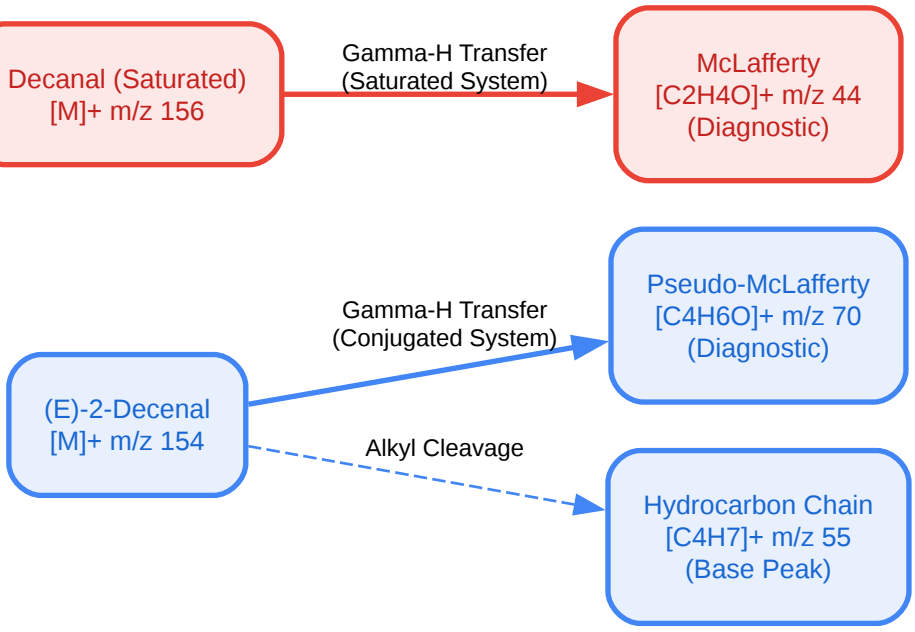
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Visualization of Mechanisms & Workflows

Figure 1: Comparative Fragmentation Pathway (Native vs. Saturated)

Caption: Contrast between the

-H rearrangement in (E)-2-Decenal (yielding m/z 70) and Decanal (yielding m/z 44).[1]



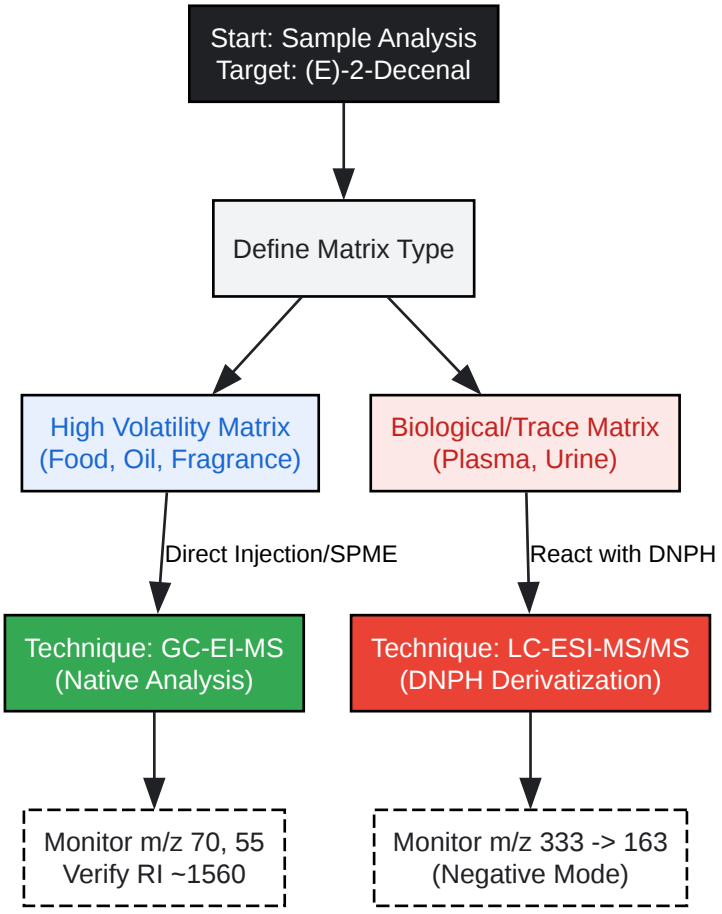
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[1]

Figure 2: Analytical Decision Workflow

Caption: Logical flowchart for selecting the correct analytical method based on sample matrix and sensitivity needs.



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[1]

References

- National Institute of Standards and Technology (NIST). (2023).[1] Mass Spectrum of 2-Decenal, (E)-. NIST Chemistry WebBook, SRD 69.[1] [Link][1]

- PubChem. (2023).[1] Compound Summary: (E)-2-Decenal (CAS 19780-85-9).[1] National Library of Medicine.[1] [Link][1]
- Miyake, T., & Shibamoto, T. (1996).[1] Quantitative Analysis of Acetaldehyde and Other Carbonyl Compounds in Biological Samples by LC-MS. Journal of Agricultural and Food Chemistry. [Link] (General reference for DNPH methodologies).
- The Good Scents Company. (2023). Trans-2-Decenal Organoleptic Properties and Safety. [Link]

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Sources

- 1. 2-Decenal - Wikipedia [en.wikipedia.org]
- 2. Identification of trans,trans-2,4-decadienal metabolites in mouse and human cells using liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Mass spectrometry fragmentation pattern of CAS 19780-85-9]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618643/docs#mass-spectrometry-fragmentation-pattern-of-cas-19780-85-9]

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